

Application Notes and Protocols for AZD-9574 Cell Permeability Assay

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Compound of Interest		
Compound Name:	AZD-9574-acid	
Cat. No.:	B15586719	Get Quote

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Introduction

AZD-9574 is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in the DNA damage response (DDR) pathway.[1][2][3][4][5][6] By inhibiting PARP1, AZD-9574 prevents the repair of DNA single-strand breaks, which can lead to the formation of more lethal double-strand breaks, particularly in cancer cells with deficiencies in other DNA repair pathways like homologous recombination repair (HRR).[7][8][9] This mechanism of action, known as synthetic lethality, makes PARP inhibitors a promising therapeutic strategy for cancers with BRCA1/2 mutations and other HRD backgrounds.[8][9]

A critical characteristic of AZD-9574 is its ability to penetrate the central nervous system (CNS), making it a potential treatment for primary brain tumors and brain metastases.[2][10][11][12] The cell permeability of a drug is a crucial factor determining its bioavailability and ability to reach its intracellular target. AZD-9574 has been specifically designed for improved permeability and reduced efflux by transporters such as P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP).[8][10][13] In vitro permeability assays, such as those using Caco-2 and MDCK cell lines, are essential for evaluating these properties.[8][13]

These application notes provide a detailed protocol for assessing the cell permeability and efflux potential of AZD-9574 and its metabolites using the Caco-2 cell permeability assay as a





primary model.

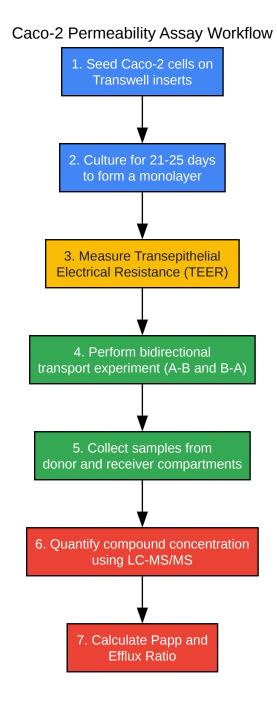
Signaling Pathway and Experimental Workflow



DNA Damage Single-Strand Break (SSB) activates PARP1 Activation and Repair PARP1 catalyzes inhibits & traps AZD-9574 Intervention Poly(ADP-ribose) Synthesis PARP1 Trapping on DNA AZD-9574 Cellular Outcomes Replication Fork Collapse **DNA Repair Proteins** SSB Repair Double-Strand Break (DSB) Cell Death (Synthetic Lethality in HRD cells)

PARP1 Inhibition Signaling Pathway





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